

# In-Depth Technical Guide: Safety and Handling of 2-Cyanotetrahydrofuran

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## Compound of Interest

Compound Name: 2-Cyanotetrahydrofuran

Cat. No.: B187289

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Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is based on the known hazards of the tetrahydrofuran and cyanide chemical groups. Specific toxicological and physical property data for **2-Cyanotetrahydrofuran** is limited. Always consult with your institution's Environmental Health and Safety (EHS) department and refer to any available Safety Data Sheets (SDS) before handling this compound.

## Introduction

**2-Cyanotetrahydrofuran** is a heterocyclic organic compound that combines the structural features of a tetrahydrofuran ring with a nitrile group. This unique combination suggests a dual nature of hazards, inheriting risks from both the flammable and peroxide-forming tendencies of ethers like tetrahydrofuran (THF), and the high acute toxicity associated with cyanide compounds. This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **2-Cyanotetrahydrofuran** in a laboratory setting.

## Hazard Identification and Classification

The hazard profile of **2-Cyanotetrahydrofuran** is not well-established through specific experimental studies. Therefore, a conservative approach is necessary, assuming the compound exhibits the hazards of both tetrahydrofuran and organic nitriles.

## GHS Classification (Inferred)

The following GHS classification is inferred from the parent compound, tetrahydrofuran, and the presence of the cyano group.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Likely Category 3 or 4	H311/H312: Toxic/Harmful in contact with skin.
Acute Toxicity, Inhalation	Likely Category 3 or 4	H331/H332: Toxic/Harmful if inhaled.
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1]
Carcinogenicity	2	H351: Suspected of causing cancer.[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	3	H336: May cause drowsiness or dizziness.[1]
Additional Unclassified Hazard	-	EUH019: May form explosive peroxides.[1]

### Hazard Pictograms (Inferred):

- Flame: For flammability.
- Skull and Crossbones or Exclamation Mark: For acute toxicity.
- Health Hazard: For carcinogenicity and specific target organ toxicity.

- Exclamation Mark: For eye and respiratory irritation.

## Physical and Chemical Properties

Specific physical and chemical property data for **2-Cyanotetrahydrofuran** is not readily available in public literature. The table below provides data for the parent compound, Tetrahydrofuran, for reference.

Property	Value (for Tetrahydrofuran)
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO
Molecular Weight	97.12 g/mol
Boiling Point	66 °C (151 °F)
Flash Point	-14 °C (7 °F)
Autoignition Temperature	321 °C (610 °F)
log Pow	0.45 (at 25 °C)[1]

## Handling and Storage

### Engineering Controls

- Fume Hood: All work with **2-Cyanotetrahydrofuran**, including weighing and transfers, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2]
- Ventilation: Ensure adequate general laboratory ventilation.
- Emergency Equipment: An ANSI-approved safety shower and eyewash station must be immediately accessible.[3]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are minimum requirements:

PPE Type	Specification
Eye Protection	Chemical safety goggles and a face shield where there is a splash hazard.[2]
Hand Protection	Double gloving with chemically resistant gloves (e.g., nitrile) is recommended.[2]
Body Protection	A flame-resistant lab coat. For larger quantities, a chemical-resistant apron and sleeves should be worn.[3]
Respiratory Protection	A respirator may be required for certain operations. Consult with your institution's EHS for guidance.

## Storage

- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [4]
- Incompatibilities: Separate from acids, strong oxidizing agents, and bases. Contact with acids can liberate highly toxic hydrogen cyanide gas.[4]
- Peroxide Formation: As a tetrahydrofuran derivative, **2-Cyanotetrahydrofuran** may form explosive peroxides upon exposure to air and light.[1] Containers should be dated upon receipt and opening. Test for peroxides before distilling or if the material has been stored for an extended period.

## Experimental Protocols: General Safety Procedures

Detailed experimental protocols for the synthesis or use of **2-Cyanotetrahydrofuran** are not widely published. The following general procedures should be adapted for any specific experiment.

## General Handling Protocol

- **Preparation:** Before starting any work, ensure all necessary engineering controls are functioning and all required PPE is available and in good condition. Review the experimental plan and identify all potential hazards.
- **Designated Area:** Establish a designated area within a fume hood for handling **2-Cyanotetrahydrofuran**.[\[2\]](#)
- **Weighing and Transfer:** Conduct all weighing and transfers of the material within the fume hood.
- **Reaction Setup:** Ensure all glassware is free of cracks and is securely clamped. If heating is required, use a heating mantle with a temperature controller. Avoid open flames.
- **Work Practice:** Do not work alone when handling this compound.[\[2\]](#)
- **Decontamination:** After completion of the experiment, decontaminate all surfaces and equipment. A recommended procedure for cyanide-contaminated materials is to first wipe with a pH 10 buffer solution, followed by a freshly prepared 10% bleach solution.[\[5\]](#)
- **Waste Disposal:** Dispose of all waste, including contaminated PPE, as hazardous waste in accordance with institutional and local regulations.[\[5\]](#)

## Emergency Procedures

### Spills

- **Small Spills (in a fume hood):**
  - Ensure PPE is worn.
  - Contain the spill with an absorbent material (e.g., sand, vermiculite).
  - Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
  - Decontaminate the spill area with a pH 10 buffer solution followed by a 10% bleach solution.[\[6\]](#)

- Large Spills or Spills Outside a Fume Hood:
  - Evacuate the immediate area.
  - Alert others in the vicinity and your supervisor.
  - Call emergency services (911) and your institution's EHS.[\[2\]](#)

## First Aid

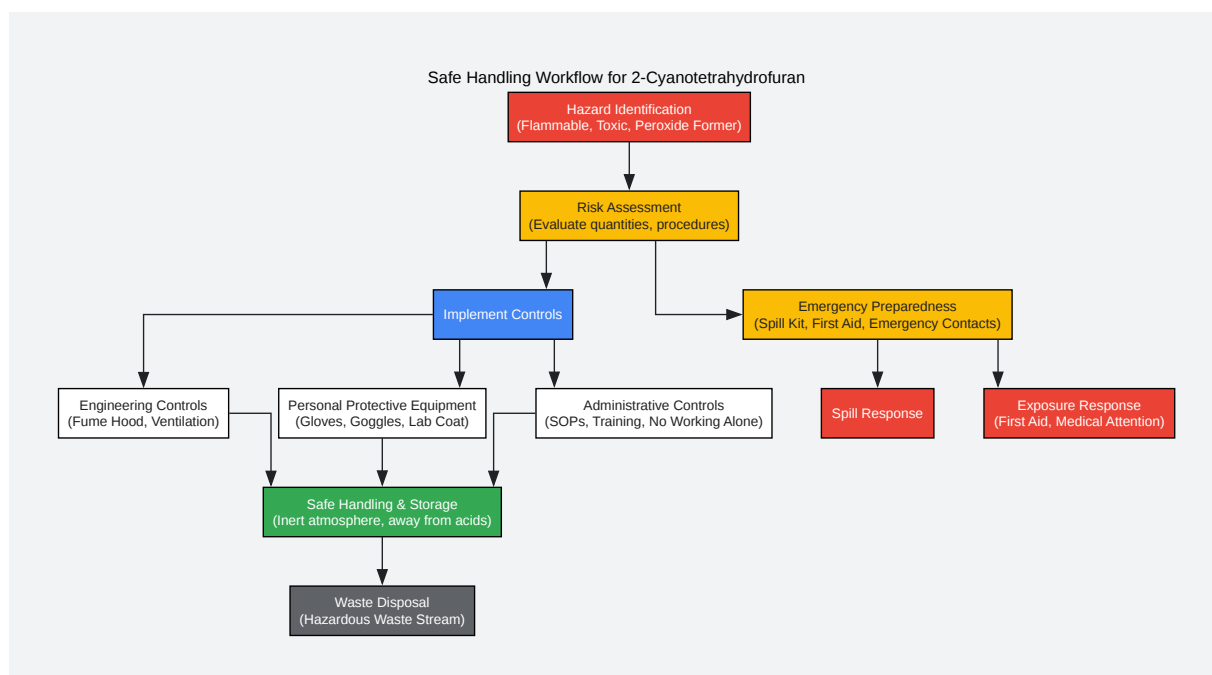
Immediate medical attention is crucial in all cases of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (avoid mouth-to-mouth). Call 911 immediately. <a href="#">[3]</a>
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Call for medical assistance. <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. <a href="#">[3]</a>

Note on Cyanide Poisoning: Be aware of the symptoms of cyanide poisoning which can include headache, dizziness, nausea, rapid breathing, and in severe cases, convulsions and loss of consciousness.[\[2\]](#) Inform emergency responders that a cyanide compound is involved.

## Visualization of Safety Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Cyanotetrahydrofuran**, from hazard identification to emergency response.



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